

A Comprehensive Technical Guide to the Solubility of Copper(II) Sulfate

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Compound of Interest

Compound Name: *copper(II) sulfate hexahydrate*

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of copper(II) sulfate in various solvents. The focus of this document is on copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), the most common and stable hydrated form. While other hydration states exist, including the less common hexahydrate, the vast majority of available scientific literature and data pertains to the pentahydrate. For the purpose of this guide, "copper(II) sulfate" will refer to the pentahydrate unless otherwise specified.

Introduction to Copper(II) Sulfate

Copper(II) sulfate is an inorganic compound that, in its anhydrous form (CuSO_4), is a pale green or gray-white powder. The most commonly encountered form is the pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), which is a bright blue crystalline solid.[1] This vibrant color is due to the water of hydration.[2] Copper(II) sulfate has a wide range of applications, including as a fungicide, algacide, in electroplating, and as a catalyst in various chemical reactions.[3] Its solubility is a critical parameter in many of these applications, particularly in the formulation of solutions for agricultural, pharmaceutical, and industrial uses.

Quantitative Solubility Data

The solubility of copper(II) sulfate is highly dependent on the solvent and the temperature. The following tables summarize the available quantitative data for copper(II) sulfate pentahydrate and anhydrous copper(II) sulfate in various solvents.

Table 1: Solubility of Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
0	23.1
10	27.5
20	32.0
30	37.8
40	44.6
60	61.8
80	83.8
100	114

Data sourced from Sciencemadness Wiki.[\[1\]](#)

Table 2: Solubility of Anhydrous Copper(II) Sulfate (CuSO_4) in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
0	14.3
10	17.2
20	20.5
25	22.3
30	24.4
40	28.7
50	33.7
60	39.5
80	55.5
100	75.4

Data sourced from Sciencemadness Wiki.[\[1\]](#)

Table 3: Solubility of Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in Other Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Notes
Methanol	18	1.04	Soluble. [1]
Ethanol	-	Insoluble/Slightly Soluble	Insoluble. [4] [5]
Glycerol	-	Soluble	Freely soluble. [6]
Acetone	-	Insoluble	Insoluble. [1]

It is important to note that the dissolution of copper(II) sulfate in water is an exothermic process.[\[1\]](#)

Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like copper(II) sulfate is a fundamental laboratory procedure. Below are detailed methodologies for determining solubility.

Method 1: Isothermal Saturation and Gravimetric Analysis

This method involves creating a saturated solution at a constant temperature and then determining the concentration of the solute.

- Materials:
 - Copper(II) sulfate pentahydrate
 - Selected solvent (e.g., distilled water, ethanol)
 - Thermostatic water bath or incubator
 - Stirring plate and magnetic stir bars
 - Conical flasks with stoppers
 - Syringes with filters (e.g., 0.45 μm pore size)
 - Pre-weighed evaporating dishes
 - Analytical balance
 - Drying oven
- Procedure:
 - Add an excess amount of copper(II) sulfate pentahydrate to a known volume of the solvent in a conical flask.
 - Place the flask in a thermostatic water bath set to the desired temperature.
 - Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.

- Allow the solution to stand undisturbed at the same temperature for several hours to allow undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to prevent the transfer of solid particles.
- Transfer the clear, saturated solution to a pre-weighed evaporating dish.
- Record the exact volume of the solution transferred.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the salt (e.g., 110°C for water).
- Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.
- The mass of the dissolved copper(II) sulfate is the final weight of the dish and residue minus the initial weight of the empty dish.
- Calculate the solubility in grams per 100 mL of solvent.

Method 2: Determination of Saturation Temperature

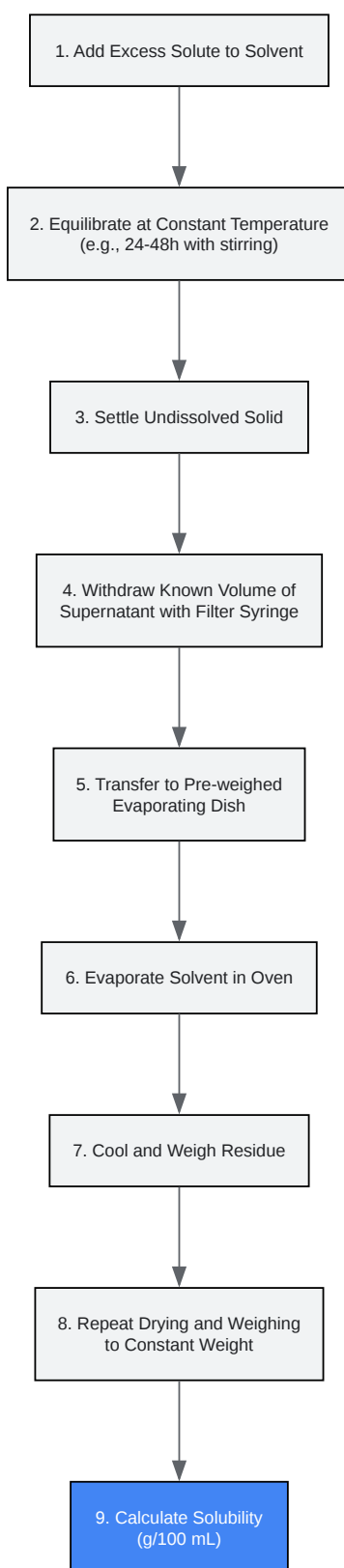
This method involves dissolving a known mass of solute in a known volume of solvent and then determining the temperature at which crystallization begins upon cooling.

- Materials:
 - Copper(II) sulfate pentahydrate
 - Selected solvent
 - Test tube
 - Thermometer
 - Water bath with heating and cooling capabilities

- Stirring rod
- Procedure:
 - Accurately weigh a known amount of copper(II) sulfate pentahydrate and transfer it to a test tube.
 - Add a precise volume of the solvent to the test tube.
 - Heat the test tube in a water bath while stirring continuously until all the solid has dissolved.
 - Slowly cool the solution while continuing to stir.
 - Carefully observe the solution and record the temperature at which the first crystals appear. This is the saturation temperature for that specific concentration.
 - Repeat the process with different masses of solute or volumes of solvent to determine the solubility at various temperatures.

Visualizations

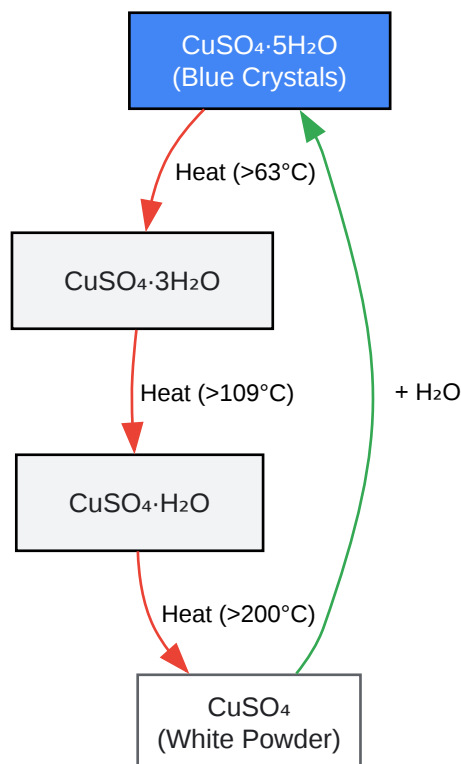
Experimental Workflow for Solubility Determination (Gravimetric Method)



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Caption: Gravimetric method for determining solubility.

Logical Relationship of Copper(II) Sulfate Hydration States



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Caption: Dehydration and hydration of copper(II) sulfate.

Factors Influencing Solubility

Several factors can influence the solubility of copper(II) sulfate:

- **Temperature:** As shown in the data tables, the solubility of copper(II) sulfate in water increases significantly with temperature.[2]
- **pH:** In aqueous solutions, the pH can affect solubility. In alkaline conditions, insoluble copper hydroxide may precipitate, reducing the concentration of dissolved copper ions.[2]
- **Presence of Other Ions:** The presence of other ions in the solution can impact solubility through the common ion effect or the formation of complex ions.[2] For instance, in the presence of a high concentration of sulfate ions from another source, the solubility of

copper(II) sulfate may decrease. Conversely, the presence of ligands such as ammonia can increase solubility by forming soluble copper-ammonia complexes.

- Solvent Polarity: Copper(II) sulfate is an ionic compound and is therefore most soluble in polar solvents like water.[5] Its solubility is significantly lower in less polar organic solvents like ethanol and acetone.[5][7]

Conclusion

The solubility of copper(II) sulfate, particularly the pentahydrate form, is well-characterized in water and to a lesser extent in other common solvents. Understanding the quantitative solubility and the factors that influence it is crucial for the effective application of this compound in various scientific and industrial fields. The experimental protocols outlined in this guide provide a robust framework for researchers to determine solubility in their specific systems of interest.

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